

Application Note: Advanced Spectroscopic Characterization (NMR & IR) of N-(quinolin-6-yl)benzamide

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Compound of Interest

Compound Name: *N*-quinolin-6-ylbenzamide

CAS No.: 219645-89-3

Cat. No.: B2453654

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Subtitle: Structural Elucidation Protocols for Quinoline-Benzamide Hybrids in Drug Discovery

Audience: Researchers, Analytical Chemists, and Drug Development Professionals

Executive Summary & Rationale

Quinoline-benzamide hybrids represent a privileged structural scaffold in medicinal chemistry. These architectures are highly valued in drug discovery, demonstrating documented efficacy as antagonists for the Nociceptin Receptor (NOP) and as potent inhibitors for kinases such as phosphoinositide 3-kinase (PI3K)[1].

Accurate structural elucidation of these building blocks is a non-negotiable prerequisite for rigorous Structure-Activity Relationship (SAR) studies. This application note provides a comprehensive, causality-driven protocol for the spectroscopic characterization (Nuclear Magnetic Resonance and Infrared Spectroscopy) of N-(quinolin-6-yl)benzamide. By detailing the "why" behind each experimental parameter, this guide ensures that researchers can achieve self-validating, publication-quality analytical data[2].

Chemical Identity & Properties

Before initiating spectroscopic workflows, it is critical to establish the baseline physicochemical properties of the analyte.

Property	Value / Description
Compound Name	N-(quinolin-6-yl)benzamide
CAS Registry Number	219645-89-3
Molecular Formula	C ₁₆ H ₁₂ N ₂ O
Molecular Weight	248.28 g/mol
Structural Features	Quinoline core substituted at the C-6 position with a benzamide moiety.
Solubility Profile	Poor in non-polar solvents; soluble in DMSO, DMF, and hot ethanol.

Spectroscopic Strategy & Causality (E-E-A-T)

As an analytical scientist, selecting the correct technique and parameters is driven by the molecule's specific structural challenges.

- Solvent Selection for NMR: N-(quinolin-6-yl)benzamide exhibits strong intermolecular hydrogen bonding (via the amide) and planar

stacking, rendering it poorly soluble in standard solvents like CDCl₃. DMSO-d₆ is selected because it acts as a strong hydrogen-bond acceptor, disrupting these intermolecular forces and yielding sharp, well-resolved resonances.

- 1D vs. 2D NMR: The molecule contains 11 aromatic protons squeezed into a narrow chemical shift window (7.5–9.0 ppm). 1D ¹H NMR alone is insufficient for definitive assignment. We employ HSQC (Heteronuclear Single Quantum Coherence) for direct ¹H-¹³C mapping and HMBC (Heteronuclear Multiple Bond Correlation) to bridge the isolated spin systems (e.g., confirming the connectivity of the benzamide carbonyl to the quinoline C-6 position).

- ATR-FTIR over KBr Pellets: Attenuated Total Reflectance (ATR) is chosen over traditional KBr pellet pressing. KBr is highly hygroscopic; absorbed water produces a broad O-H stretch at $\sim 3400\text{ cm}^{-1}$, which can obscure the critical N-H stretch of the benzamide. ATR provides a non-destructive, moisture-free analytical environment.

Experimental Protocols

Every protocol below is designed as a self-validating system, ensuring that errors are caught before data acquisition is complete.

Protocol A: ATR-FTIR Acquisition

- Crystal Cleaning & Background Check: Clean the diamond ATR crystal with isopropanol and a lint-free wipe.
 - Self-Validation: Acquire a background spectrum. The baseline must be flat. If peaks appear at $\sim 2350\text{ cm}^{-1}$ (CO_2) or $\sim 3400\text{ cm}^{-1}$ (H_2O), purge the optical bench with dry nitrogen until the atmosphere stabilizes.
- Sample Application: Place $\sim 2\text{-}3\text{ mg}$ of dry N-(quinolin-6-yl)benzamide powder directly onto the crystal.
- Pressure Application: Lower the pressure anvil until the software indicates optimal contact (typically $\sim 70\text{-}80\%$ of maximum pressure).
 - Causality: Insufficient pressure leads to poor signal-to-noise (S/N) ratios, while excessive pressure can damage the crystal or induce mechanochemical polymorphic shifts.
- Acquisition: Scan from $4000\text{ to }400\text{ cm}^{-1}$ using 32 scans at a resolution of 4 cm^{-1} .

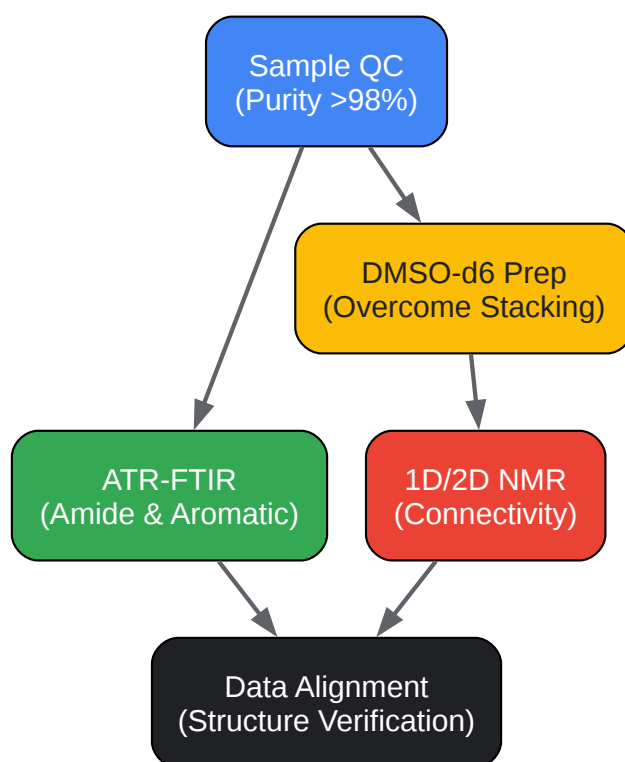
Protocol B: NMR Sample Preparation & Acquisition

- Sample Preparation: Dissolve 15 mg of the compound in 0.6 mL of high-purity $\text{DMSO-}d_6$ (99.9% D) containing 0.03% v/v TMS as an internal standard.
 - Causality: 15 mg provides an optimal concentration ($\sim 100\text{ mM}$) to acquire a high-quality ^{13}C spectrum in under 30 minutes while avoiding concentration-dependent aggregation that broadens ^1H signals.

- Instrument Tuning & Locking: Insert the sample into a 400 MHz (or higher) NMR spectrometer. Lock onto the deuterium signal of DMSO. Tune and match the probe for both ^1H and ^{13}C frequencies.
- Shimming: Perform gradient shimming.
 - Self-Validation: Check the Full Width at Half Maximum (FWHM) of the TMS peak. It must be < 1.0 Hz. If it is broader, re-shim to prevent multiplet smearing in the aromatic region.
- Acquisition Parameters:
 - ^1H NMR: 16 scans, relaxation delay (D1) = 2.0 s.
 - ^{13}C NMR: 1024 scans, D1 = 2.0 s.
 - HMBC: Optimized for long-range coupling constant
= 8 Hz.

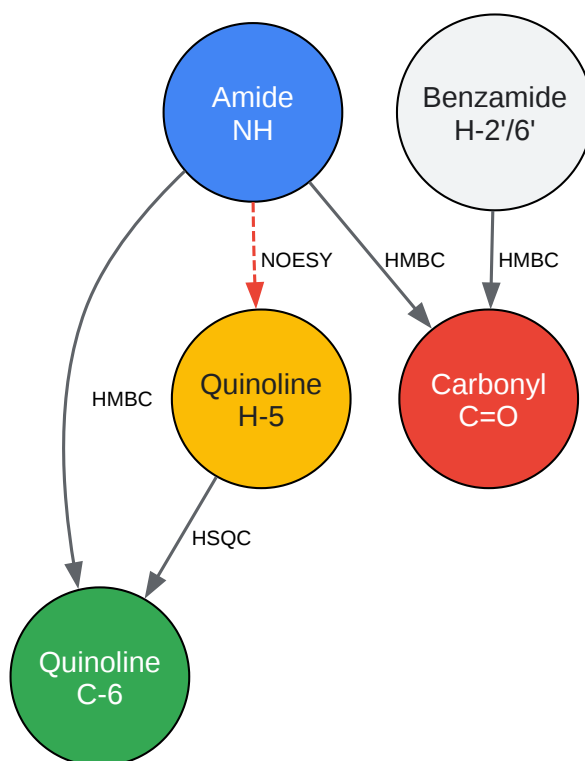
System Workflows & Logical Relationships

The following diagrams illustrate the analytical workflow and the logical deduction network used to confirm the molecular structure.



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Caption: Spectroscopic workflow for N-(quinolin-6-yl)benzamide characterization.



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Caption: Key 2D NMR HMBC and NOESY correlations confirming the amide linkage.

Data Presentation & Analysis

Table 1: ATR-FTIR Spectral Assignments

The IR spectrum validates the presence of the secondary amide and the aromatic framework.

Wavenumber (cm ⁻¹)	Intensity	Functional Group	Assignment & Causality
3280	Medium, Sharp	N-H Stretch	Confirms the secondary amide. Sharpness indicates restricted hydrogen bonding in the solid state.
1655	Strong	C=O Stretch	Amide I band. Shifted slightly lower than a standard ketone due to resonance with the nitrogen lone pair.
1530	Strong	N-H Bend	Amide II band. Characteristic of trans-secondary amides.
1600, 1580	Medium	C=C Stretch	Aromatic ring breathing modes (quinoline and benzamide rings).
835	Strong	C-H out-of-plane	Characteristic of the isolated adjacent protons on the quinoline core.
710, 690	Strong	C-H out-of-plane	Confirms the mono-substituted benzene ring of the benzamide moiety.

Table 2: ¹H and ¹³C NMR Assignments (in DMSO-d₆)

Self-Validation Check: The total integration of the ¹H spectrum must equal exactly 12 protons (11 aromatic + 1 NH). A deviation indicates residual solvent or structural impurities[2].

¹ H Shift (δ, ppm)	Multiplicity (J in Hz)	Integration	¹³ C Shift (δ, ppm)	Assignment
10.55	Singlet (br)	1H	-	Amide NH (Deshielded by C=O and aromatics)
8.82	dd (4.2, 1.6)	1H	150.1	Quinoline H-2 (Adjacent to heteroatom)
8.50	d (2.2)	1H	116.5	Quinoline H-5
8.35	dd (8.4, 1.6)	1H	135.8	Quinoline H-4
8.05	m	2H	128.2	Benzamide H-2', H-6' (Ortho to carbonyl)
8.00	d (9.0)	1H	129.5	Quinoline H-8
7.92	dd (9.0, 2.2)	1H	124.5	Quinoline H-7
7.62	m	1H	132.1	Benzamide H-4' (Para)
7.55	m	2H	128.8	Benzamide H-3', H-5' (Meta)
7.50	dd (8.4, 4.2)	1H	122.1	Quinoline H-3
-	-	-	166.2	Carbonyl C=O
-	-	-	137.2	Quinoline C-6 (Quaternary, HMBC to NH)

Conclusion & Quality Control

The successful spectroscopic characterization of N-(quinolin-6-yl)benzamide relies on the synergistic interpretation of IR and NMR data. The ATR-FTIR spectrum acts as a rapid,

definitive screen for the amide linkage (1655 cm^{-1} and 3280 cm^{-1}). Subsequently, high-resolution NMR in DMSO- d_6 , supported by 2D HMBC correlations, unambiguously maps the connectivity between the benzamide and quinoline domains. By strictly adhering to the self-validating instrument checks (e.g., TMS FWHM $< 1.0\text{ Hz}$, integral summation to 12 protons), researchers can ensure absolute confidence in their structural assignments prior to advancing the compound into biological assays.

References

- Biological Magnetic Resonance Data Bank (BMRB). "Biologically relevant small molecules: NMR Data Repository." Available at: [\[Link\]](#)

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Sources

- 1. 2-phenoxy-N-(quinolin-6-yl)benzamide|High-Qurity [\[benchchem.com\]](#)
- 2. Biologically relevant small molecules [\[bmrbl.io\]](#)
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